

Navigating the Isomeric Landscape of Trimethylpiperazines: A Technical Guide

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Compound of Interest

	2,3,5-
Compound Name:	Trimethylpiperazine;dihydrochlorid e
CAS No.:	2470440-87-8
Cat. No.:	B2669990

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For Researchers, Scientists, and Drug Development Professionals

Introduction: Addressing the Ambiguity of "2,3,5-Trimethylpiperazine"

In the realm of synthetic chemistry and drug discovery, precise molecular structure and nomenclature are paramount. This guide directly addresses the query of 2,3,5-Trimethylpiperazine dihydrochloride. However, a comprehensive search of chemical databases and scientific literature reveals that "2,3,5-Trimethylpiperazine" is not a standard or commercially available isomer of trimethylpiperazine. The substitution pattern (2,3,5-) on the piperazine ring is highly unusual and not found in major chemical supplier catalogs or databases like PubChem for the saturated piperazine heterocycle.

It is crucial to distinguish this from the well-documented aromatic compound, 2,3,5-Trimethylpyrazine (CAS Number: 14667-55-1), which has a distinct chemical structure, formula (C₇H₁₀N₂), and properties.[1][2] The similarity in naming can be a source of confusion. One

patent for the synthesis of 2,3,5-trimethylpyrazine mentions the use of a "2,3,5-trimethylpiperazine aqueous solution" as a potential raw material, suggesting its possible existence as a synthetic intermediate.[3] However, the lack of a CAS number and other supporting data for 2,3,5-trimethylpiperazine itself indicates it is not a well-characterized or readily accessible compound.

This guide will, therefore, pivot to a discussion of a well-characterized and commercially available isomer, 1,3,3-Trimethylpiperazine dihydrochloride, to provide a technically detailed and scientifically grounded resource on the properties and handling of a relevant trimethylpiperazine salt.

A Case Study: 1,3,3-Trimethylpiperazine Dihydrochloride

To illustrate the chemical and physical properties pertinent to drug development professionals, we will focus on 1,3,3-Trimethylpiperazine dihydrochloride (CAS Number: 100911-48-6).[4]

Molecular Structure and Properties

The fundamental characteristics of this compound are summarized below.

Property	Value	Source
Chemical Formula	C ₇ H ₁₈ Cl ₂ N ₂	[4]
Molecular Weight	201.14 g/mol	[4]
Physical Form	Solid	[4]
Purity	≥97%	[4]
Storage Conditions	4°C, sealed storage, away from moisture	[4]

The structure of 1,3,3-Trimethylpiperazine features a saturated six-membered ring containing two nitrogen atoms, with methyl groups at the 1 and both 3 positions. The dihydrochloride salt is formed by the protonation of the two basic nitrogen atoms.

Caption: Chemical structure of 1,3,3-Trimethylpiperazine dihydrochloride.

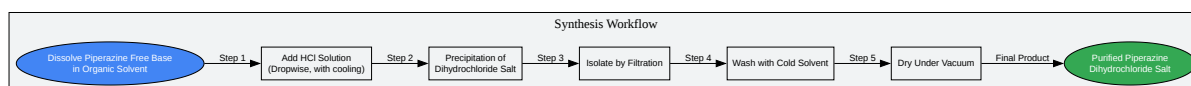
Synthesis and Characterization

General Synthetic Approach for Piperazine Salts

The synthesis of piperazine dihydrochloride salts typically involves a straightforward acid-base reaction.

Protocol: Synthesis of a Piperazine Dihydrochloride

- **Dissolution:** The free base (e.g., 1,3,3-trimethylpiperazine) is dissolved in a suitable organic solvent, such as ethanol or isopropanol.
- **Acidification:** A solution of hydrochloric acid (e.g., concentrated HCl or HCl in a solvent like ethanol) is added dropwise to the piperazine solution, often under cooling in an ice bath to manage the exothermic reaction.
- **Precipitation:** The dihydrochloride salt, being less soluble in the organic solvent, precipitates out of the solution as a solid.
- **Isolation and Purification:** The solid product is collected by filtration, washed with a small amount of cold solvent to remove any unreacted starting materials, and then dried under vacuum.



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Caption: General workflow for the synthesis of piperazine dihydrochloride salts.

Analytical Characterization

To confirm the identity and purity of the synthesized salt, a suite of analytical techniques is employed:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to confirm the carbon-hydrogen framework and the successful protonation of the nitrogen atoms, which results in characteristic shifts in the spectra.
- Fourier-Transform Infrared (FTIR) Spectroscopy: This technique identifies the presence of key functional groups and can show the N-H stretching vibrations of the ammonium salts.
- Mass Spectrometry (MS): Provides the mass-to-charge ratio of the protonated molecule, confirming the molecular weight of the free base.
- Elemental Analysis: Determines the percentage composition of carbon, hydrogen, nitrogen, and chlorine, which should match the calculated values for the dihydrochloride salt.

Applications in Research and Drug Development

The piperazine ring is a privileged scaffold in medicinal chemistry, appearing in numerous approved drugs.[5] Its presence can improve the pharmacokinetic properties of a drug candidate, such as its solubility and oral bioavailability. The basic nitrogen atoms of the piperazine ring are often crucial for binding to biological targets.

Substituted piperazines, including trimethylated derivatives, are explored as building blocks in the synthesis of novel therapeutic agents. They can be used to modulate the lipophilicity, basicity, and steric profile of a lead compound to optimize its activity and selectivity.

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling 1,3,3-Trimethylpiperazine dihydrochloride.

- Hazard Statements: This compound is typically associated with hazard statements such as H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[4]

- Precautionary Measures: Always handle this compound in a well-ventilated area or a fume hood.[4] Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Avoid inhalation of dust and contact with skin and eyes.

Conclusion

While the specific compound "2,3,5-Trimethylpiperazine dihydrochloride" is not a well-defined or readily available chemical, the broader class of trimethylpiperazine dihydrochlorides offers valuable scaffolds for research and development. By understanding the properties, synthesis, and handling of a representative isomer like 1,3,3-Trimethylpiperazine dihydrochloride, researchers can effectively utilize these building blocks in the design and synthesis of novel molecules with therapeutic potential. It is imperative for scientists to use precise nomenclature and verify the existence and properties of chemical compounds through reliable databases to ensure the integrity and reproducibility of their research.

References

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